

Evaluating 2,2,7-Trimethyloctane as a Novel Synthetic Lubricant Base Stock

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Compound of Interest

Compound Name: 2,2,7-Trimethyloctane

Cat. No.: B14549899

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Application Note & Protocol

Audience: Researchers, scientists, and lubricant development professionals.

Introduction

The quest for advanced lubricants with superior performance characteristics necessitates the exploration of novel synthetic base stocks. Highly branched alkanes, such as **2,2,7-trimethyloctane**, present a compelling profile for consideration due to their potential for excellent thermal and oxidative stability, low volatility, and favorable viscometric properties. This document outlines a comprehensive suite of protocols for the systematic evaluation of **2,2,7-trimethyloctane** as a candidate for a high-performance lubricant base oil. The methodologies described herein adhere to internationally recognized ASTM standards to ensure data accuracy and comparability.

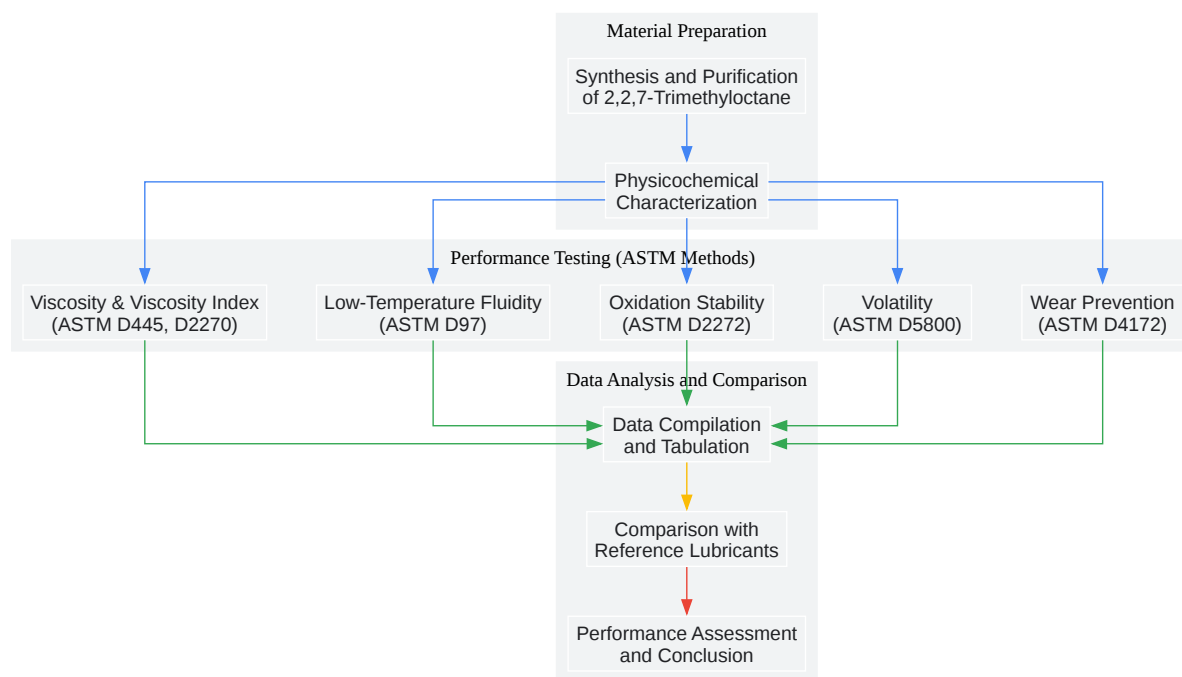
Physicochemical Properties of 2,2,7-Trimethyloctane

A foundational understanding of the intrinsic properties of a candidate base stock is paramount. The following table summarizes the known physicochemical properties of **2,2,7-trimethyloctane**.

Property	Value
Molecular Formula	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol
IUPAC Name	2,2,7-trimethyloctane
CAS Number	62016-29-9
Boiling Point	Data not readily available
Density	Data not readily available

Experimental Evaluation Workflow

The systematic evaluation of a novel lubricant base stock involves a series of standardized tests to characterize its performance under various conditions. The following diagram illustrates the logical workflow for the comprehensive assessment of **2,2,7-trimethyloctane**.



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Fig. 1: Experimental workflow for evaluating **2,2,7-trimethyloctane**.

Experimental Protocols

The following sections provide detailed protocols for the key experiments required to evaluate the performance of **2,2,7-trimethyloctane** as a lubricant base stock. For each protocol, a

commercially available Group IV Polyalphaolefin (PAO) of similar viscosity grade should be used as a reference fluid for comparative analysis.

Protocol 1: Kinematic Viscosity and Viscosity Index

Objective: To determine the kinematic viscosity of **2,2,7-trimethyloctane** at 40°C and 100°C and calculate its viscosity index (VI).

Standard: ASTM D445 (Kinematic Viscosity) and ASTM D2270 (Viscosity Index Calculation).[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type).
- Constant temperature bath, capable of maintaining temperatures within $\pm 0.02^{\circ}\text{C}$.
- Thermometer with an accuracy of $\pm 0.01^{\circ}\text{C}$.
- Timer with a resolution of 0.1 seconds.

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the sample.
- Charge the viscometer with the **2,2,7-trimethyloctane** sample, ensuring no air bubbles are present.
- Place the charged viscometer in the constant temperature bath set to 40°C and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the sample up through the capillary to a point above the upper timing mark.
- Release the suction and measure the time it takes for the leading edge of the meniscus to pass from the upper to the lower timing mark.

- Repeat the measurement until at least two consecutive flow times agree within the specified tolerance.
- Calculate the kinematic viscosity at 40°C by multiplying the average flow time by the viscometer calibration constant.
- Repeat steps 3-7 with the constant temperature bath set to 100°C.
- Using the kinematic viscosities at 40°C and 100°C, calculate the Viscosity Index (VI) according to the tables and formulas provided in ASTM D2270.

Data Presentation:

Sample	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)
2,2,7-Trimethyloctane			
Reference PAO			

Protocol 2: Pour Point Determination

Objective: To determine the lowest temperature at which **2,2,7-trimethyloctane** will continue to flow.

Standard: ASTM D97.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Apparatus:

- Pour point test jar.
- Thermometer.
- Cooling bath(s) capable of reaching temperatures down to -60°C or lower.

Procedure:

- Pour the **2,2,7-trimethyloctane** sample into the test jar to the marked level.
- Heat the sample to a temperature of at least 45°C to dissolve any wax crystals.
- Cool the sample at a specified rate in a series of cooling baths.
- At every 3°C interval, remove the test jar from the cooling bath and tilt it to ascertain if the sample flows.
- The test is complete when the sample shows no movement when the jar is held horizontally for 5 seconds.
- The pour point is recorded as 3°C above the temperature at which the sample ceased to flow.^[8]

Data Presentation:

Sample	Pour Point (°C)
2,2,7-Trimethyloctane	
Reference PAO	

Protocol 3: Oxidation Stability (RPVOT)

Objective: To evaluate the resistance of **2,2,7-trimethyloctane** to oxidation under accelerated conditions.

Standard: ASTM D2272 (Rotating Pressure Vessel Oxidation Test - RPVOT).^{[11][12][13][14][15]}

Apparatus:

- Rotating pressure vessel apparatus.
- Oxygen supply.
- Constant temperature bath (150°C).

- Pressure recorder.

Procedure:

- Place a 50g sample of **2,2,7-trimethyloctane**, 5g of distilled water, and a polished copper catalyst coil into the pressure vessel.
- Seal the vessel and charge it with oxygen to a pressure of 90 psi (620 kPa).
- Immerse the vessel in the constant temperature bath maintained at 150°C and begin rotating it at 100 rpm.
- Continuously monitor and record the pressure inside the vessel.
- The test is concluded when the pressure drops by 25.4 psi (175 kPa) from the maximum pressure reached.
- The RPVOT result is the time in minutes required to reach this pressure drop.

Data Presentation:

Sample	RPVOT Result (minutes)
2,2,7-Trimethyloctane	
Reference PAO	

Protocol 4: Volatility (Noack Test)

Objective: To determine the evaporative loss of **2,2,7-trimethyloctane** under high-temperature conditions.

Standard: ASTM D5800.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Apparatus:

- Noack volatility test apparatus.
- Analytical balance with 0.001g precision.

- Constant temperature heating block (250°C).

Procedure:

- Accurately weigh a sample of **2,2,7-trimethyloctane** into the test crucible.
- Place the crucible in the heating block, which is maintained at a constant temperature of 250°C.
- A constant flow of air is passed over the sample for a period of 60 minutes to simulate conditions within an engine.[\[17\]](#)
- After 60 minutes, remove the crucible, allow it to cool to room temperature in a desiccator, and re-weigh it.
- The Noack volatility is the percentage of mass lost during the test.

Data Presentation:

Sample	Noack Volatility (% weight loss)
2,2,7-Trimethyloctane	
Reference PAO	

Protocol 5: Wear Preventive Characteristics (Four-Ball Method)

Objective: To assess the ability of **2,2,7-trimethyloctane** to protect against wear under sliding contact.

Standard: ASTM D4172.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Apparatus:

- Four-Ball Wear Test Machine.
- Steel balls (AISI 52100 steel).

- Microscope for measuring wear scars.

Procedure:

- Thoroughly clean the steel balls and the test cup.
- Arrange three steel balls in the test cup and clamp them in place.
- Pour the **2,2,7-trimethyloctane** sample over the three balls until they are fully submerged.
- Place the fourth ball in the chuck of the test machine.
- Assemble the test cup into the machine and apply the specified load (e.g., 40 kgf).
- Heat the sample to the test temperature (e.g., 75°C).
- Rotate the top ball at a specified speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes).
- After the test, disassemble the apparatus, clean the three lower balls, and measure the diameter of the wear scars on each ball using the microscope.
- The average wear scar diameter is reported in millimeters.

Data Presentation:

Sample	Test Conditions (Load, Temp, Speed, Time)	Average Wear Scar Diameter (mm)
2,2,7-Trimethyloctane	40 kgf, 75°C, 1200 rpm, 60 min	
Reference PAO	40 kgf, 75°C, 1200 rpm, 60 min	

Conclusion

The systematic application of these standardized protocols will generate a comprehensive dataset to thoroughly evaluate the potential of **2,2,7-trimethyloctane** as a high-performance

synthetic lubricant base stock. A comparative analysis of the data against a well-characterized reference fluid like a PAO will provide a clear indication of its strengths and weaknesses, guiding further research and development efforts in the field of lubricant formulation.

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